

Application Note: Protocol for Dissolving Methoxyestradiol in DMSO

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Compound of Interest

Compound Name: Methoxyestradiol

Cat. No.: B10832562

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of **Methoxyestradiol** (also known as 2-**Methoxyestradiol** or 2-ME2) stock and working solutions using Dimethyl Sulfoxide (DMSO) as a solvent for in vitro research applications.

Introduction

2-**Methoxyestradiol** (2-ME2) is an endogenous metabolite of 17 β -estradiol that demonstrates potent antimitotic and antiangiogenic activities.[1] It is widely used in cancer research and cell biology to study microtubule dynamics, cell cycle arrest, and apoptosis.[2][3] A significant challenge in its experimental use is its poor aqueous solubility.[4][5] Therefore, an organic solvent such as DMSO is required to prepare concentrated stock solutions for subsequent dilution in aqueous cell culture media or buffers. This protocol outlines the standardized procedure for solubilizing, storing, and diluting 2-ME2 for experimental use.

Compound Data and Solubility

The following table summarizes the key physical and chemical properties of 2-**Methoxyestradiol**.

Property	Data	Citations
Chemical Name	(8R,9S,13S,14S,17S)-2-methoxy-13-methyl-6,7,8,9,11,12,14,15,16,17-decahydrocyclopenta[a]phenanthrene-3,17-diol	[1]
Synonyms	2-ME2, NSC 659853, Panzem	[6]
CAS Number	362-07-2	[1][2]
Molecular Formula	C ₁₉ H ₂₆ O ₃	[1][2][6]
Molecular Weight	302.41 g/mol	[2]
Physical Appearance	Crystalline solid	[6]
Solubility in DMSO	≥15.25 mg/mL; up to 250 mg/mL with sonication	[1][2]
Solubility in Ethanol	~1-24.25 mg/mL	[1][6]
Aqueous Solubility	Insoluble / Sparingly soluble	[2][6]
Storage (Solid Powder)	Store at -20°C for up to 3 years	[2][6][7]
Storage (DMSO Stock)	Store in aliquots at -20°C for up to 1 year or -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.	[2][7][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can be conveniently diluted to various working concentrations.

Materials:

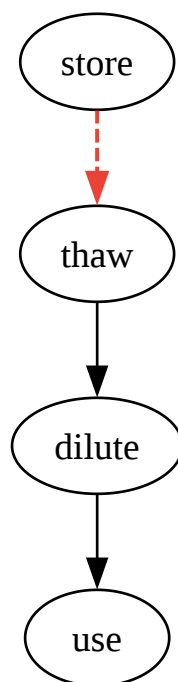
- **2-Methoxyestradiol** powder (FW: 302.41 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- 0.22 µm syringe filter (optional, for sterilization)

Procedure:

- **Safety First:** Handle the 2-ME2 powder in a chemical fume hood or a designated containment area. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Calculate Required Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the mass of 2-ME2 needed:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 302.41 \text{ g/mol} \times 1000 \text{ mg/g} = 3.024 \text{ mg}$
- **Weigh Compound:** Carefully weigh out 3.024 mg of 2-ME2 powder and place it into a sterile microcentrifuge tube.
- **Dissolve in DMSO:** Add 1 mL of sterile DMSO to the tube containing the 2-ME2 powder.
- **Ensure Complete Dissolution:** Tightly cap the tube and vortex thoroughly. If the compound does not dissolve completely, you can facilitate the process by:
 - Gently warming the tube to 37°C for 10 minutes.[\[1\]](#)

- Placing the tube in an ultrasonic bath for a short period.[1][2] Visually inspect the solution against a light source to ensure no solid particles remain.
- Sterilization (Optional): For cell culture applications, it is recommended to sterilize the stock solution by filtering it through a 0.22 μm DMSO-compatible syringe filter into a new sterile tube.
- Aliquot and Store: Dispense the stock solution into single-use aliquots (e.g., 10-50 μL) in sterile cryovials. This is critical to avoid repeated freeze-thaw cycles, which can degrade the compound.[7][8] Store the aliquots at -20°C or -80°C .[2]

Workflow for Preparing 2-ME2 Stock Solution



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